

Solid-Phase Synthesis of Arginyl-leucine: An Application Note and Protocol

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Compound of Interest

Compound Name: *Arg-Leu*
CAS No.: *1188-24-5*
Cat. No.: *B178269*

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This document provides a detailed protocol for the solid-phase synthesis of the dipeptide Arginyl-leucine (**Arg-Leu**) using Fluorenylmethyloxycarbonyl (Fmoc) chemistry. The methods outlined are standard procedures in peptide synthesis and are intended to serve as a guide for researchers in academia and industry.

Introduction

Solid-phase peptide synthesis (SPPS) is the cornerstone of modern peptide and protein chemistry, enabling the efficient construction of peptide chains on a solid support. The Fmoc/tBu strategy is a widely adopted orthogonal protection scheme that allows for the sequential addition of amino acids with high fidelity. In this protocol, we detail the synthesis of Arginyl-leucine, a simple dipeptide, to illustrate the fundamental steps of SPPS. The N-terminus of the amino acids is temporarily protected by the base-labile Fmoc group, while the reactive side chain of arginine is protected by the acid-labile 2,2,4,6,7-pentamethyldihydrobenzofuran-5-sulfonyl (Pbf) group. Leucine's side chain is non-reactive and does not require protection.

Data Summary

The following table summarizes the quantitative data for the key steps in the solid-phase synthesis of Arginyl-leucine.

Step	Reagent/Parameter	Quantity/Condition
Resin Preparation	Starting Resin	Fmoc-Leu-Wang Resin
Resin Swelling Solvent	N,N-Dimethylformamide (DMF)	20% Piperidine in DMF
Swelling Time	1 hour	
Fmoc Deprotection	Deprotection Reagent	
Reaction Time	2 x 10 minutes	Fmoc-Arg(Pbf)-OH
Amino Acid Coupling	Amino Acid	
Coupling Reagent	HBTU/HOBt	
Base	N,N-Diisopropylethylamine (DIEA)	TFA / Triisopropylsilane (TIS) / Water (95:2.5:2.5)
Molar Equivalents (AA:HBTU/HOBt:DIEA)	4:3.95:6	
Reaction Time	2 hours	
Final Cleavage	Cleavage Cocktail	TFA / Triisopropylsilane (TIS) / Water (95:2.5:2.5)
Reaction Time	2-3 hours	
Cleavage Volume	10 mL per gram of resin	

Experimental Protocols

Resin Preparation and Swelling

- Weigh the desired amount of Fmoc-Leu-Wang resin into a reaction vessel.

- Add sufficient N,N-Dimethylformamide (DMF) to swell the resin (approximately 10-15 mL per gram of resin).
- Allow the resin to swell for 1 hour at room temperature with gentle agitation.
- After swelling, drain the DMF from the reaction vessel.

Fmoc Deprotection

- To the swollen resin, add a solution of 20% piperidine in DMF.
- Agitate the mixture for 10 minutes at room temperature.
- Drain the deprotection solution.
- Repeat the treatment with 20% piperidine in DMF for another 10 minutes.
- Wash the resin thoroughly with DMF (5-7 times) to remove all traces of piperidine.
- Perform a Kaiser test to confirm the presence of a free primary amine. A positive test (blue beads) indicates successful Fmoc removal.

Arginine Coupling

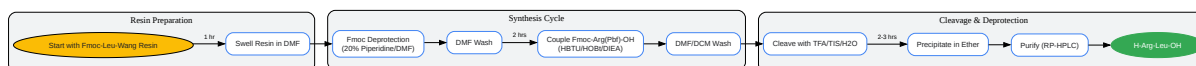
- In a separate vial, dissolve Fmoc-Arg(Pbf)-OH (4 equivalents relative to the resin loading), HBTU (3.95 equivalents), and HOBt (4 equivalents) in a minimal amount of DMF.
- Add DIEA (6 equivalents) to the amino acid solution and pre-activate for 5-10 minutes.
- Add the activated amino acid solution to the deprotected resin.
- Agitate the reaction mixture for 2 hours at room temperature.
- After the coupling is complete, drain the reaction solution.
- Wash the resin with DMF (3-5 times) followed by dichloromethane (DCM) (3-5 times).
- Perform a Kaiser test to confirm the completion of the coupling reaction. A negative test (yellow/colorless beads) indicates a successful coupling.

Final Cleavage and Deprotection

- Wash the peptide-resin with DCM and dry it under a stream of nitrogen.
- Prepare the cleavage cocktail: 95% Trifluoroacetic acid (TFA), 2.5% Triisopropylsilane (TIS), and 2.5% water.[1][2][3] Caution: TFA is highly corrosive and should be handled in a fume hood with appropriate personal protective equipment.
- Add the cleavage cocktail to the dried resin (approximately 10 mL per gram of resin).[4]
- Agitate the mixture at room temperature for 2-3 hours. For peptides containing arginine, a longer cleavage time may be necessary to ensure complete removal of the Pbf protecting group.[1][5][6]
- Filter the resin and collect the filtrate containing the cleaved peptide.
- Wash the resin with a small amount of fresh cleavage cocktail and combine the filtrates.
- Precipitate the crude peptide by adding the TFA solution to cold diethyl ether.
- Centrifuge the mixture to pellet the precipitated peptide.
- Decant the ether and wash the peptide pellet with cold ether two more times.
- Dry the crude peptide pellet under vacuum.
- The crude peptide can then be purified by reverse-phase high-performance liquid chromatography (RP-HPLC).

Visualizations

The following diagram illustrates the workflow for the solid-phase synthesis of Arginyl-leucine.



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